

Safe Disposal of 1,2,3-Tris(fluoromethyl)benzene: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,2,3-Tris(fluoromethyl)benzene

Cat. No.: B12634173

[Get Quote](#)

Disclaimer: Safety Data Sheets (SDS) for the specific isomer **1,2,3-Tris(fluoromethyl)benzene** were not available. The following guidance is based on the safety data for closely related isomers and analogous compounds, such as 1,3,5-Tris(trifluoromethyl)benzene and 1,3-Bis(trifluoromethyl)benzene. It is crucial to consult your institution's Environmental Health and Safety (EHS) department for specific disposal protocols.

This guide provides essential safety and logistical information for the proper disposal of **1,2,3-Tris(fluoromethyl)benzene**, ensuring the safety of laboratory personnel and compliance with regulatory standards.

I. Hazard Identification and Safety Precautions

1,2,3-Tris(fluoromethyl)benzene is expected to be a flammable liquid that can cause skin, eye, and respiratory irritation.^{[1][2]} Vapors may be heavier than air and could form explosive mixtures with air, especially at elevated temperatures.^[1]

Personal Protective Equipment (PPE) Required:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: Flame-retardant antistatic protective clothing and a lab coat.^[1]

- Respiratory Protection: Use in a well-ventilated area, preferably a chemical fume hood. If inhalation risk is high, a self-contained breathing apparatus may be necessary.[3][4]

II. Spill Management Protocol

In the event of a spill, immediate and appropriate action is necessary to prevent further contamination and ensure safety.

Minor Spills:

- Eliminate all ignition sources from the area.[3][4]
- Ensure adequate ventilation.
- Contain the spill using an absorbent material like vermiculite, dry sand, or earth.[3]
- Use non-sparking tools to collect the absorbed material.[3][4]
- Place the waste in a clearly labeled, sealed container for disposal.

Major Spills:

- Evacuate all personnel from the immediate area and move upwind.[3]
- Alert your institution's emergency responders and provide them with the location and nature of the hazard.[3]
- Prevent the spill from entering drains or waterways.[1][3]

III. Proper Disposal Procedure

Waste material must be disposed of in accordance with national and local regulations.[1] Do not mix with other waste.[1]

Step-by-Step Disposal:

- Waste Collection:

- Collect waste **1,2,3-Tris(fluoromethyl)benzene** in its original container or a designated, compatible, and properly labeled waste container.
- Keep the container tightly closed and store it in a cool, well-ventilated, and locked area away from heat and ignition sources.^{[1][4]}
- Container Labeling:
 - Clearly label the waste container with the chemical name ("Waste **1,2,3-Tris(fluoromethyl)benzene**") and appropriate hazard symbols (e.g., flammable liquid).
- Waste Storage:
 - Store the waste container in a designated hazardous waste accumulation area.
- Disposal Request:
 - Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste.
 - Provide the SDS for related compounds if a specific one for **1,2,3-Tris(fluoromethyl)benzene** is unavailable.
- Transportation:
 - Waste will be transported by a licensed hazardous waste disposal company to an approved disposal plant.^{[1][5]}

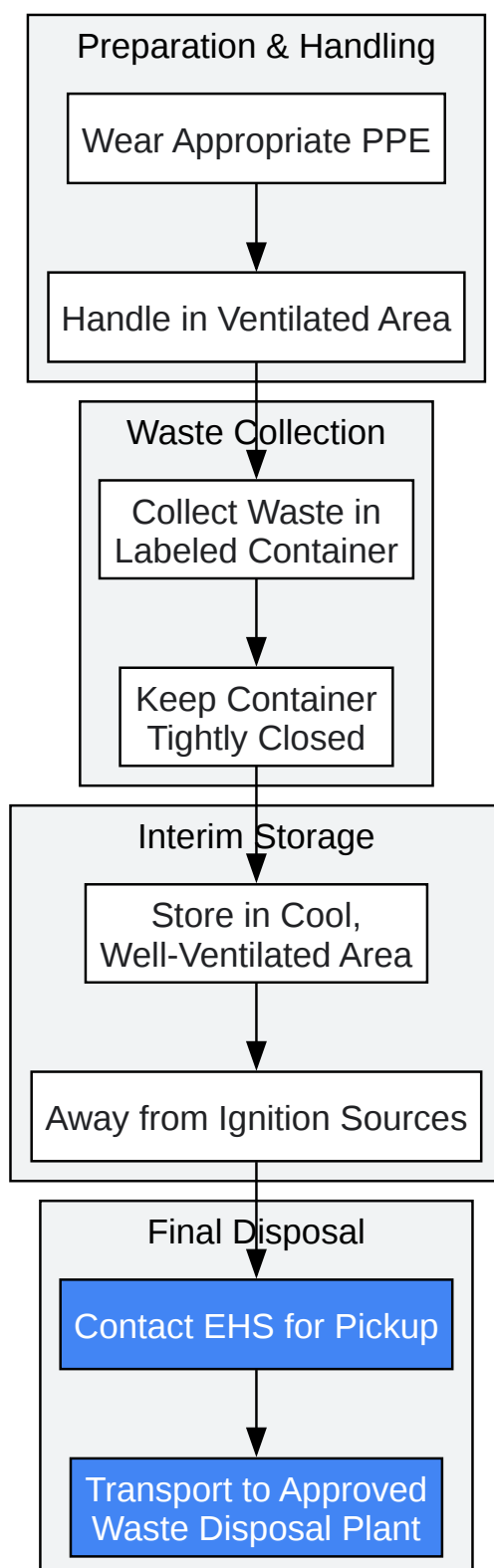
IV. Quantitative Data for Related Compounds

The following table summarizes key quantitative data for structurally similar compounds to provide an indication of the expected properties of **1,2,3-Tris(fluoromethyl)benzene**.

Property	1,3,5-Tris(trifluoromethyl)benzene	1,3-Bis(trifluoromethyl)benzene	(Trifluoromethyl)benzene
Boiling Point	120 °C (248 °F)[1]	136 - 138 °C (277 - 280 °F)	Not specified
Density	1.514 g/cm ³ at 25 °C (77 °F)[1]	1.353 g/cm ³ at 25 °C (77 °F)	Not specified
Flash Point	Not specified	Not specified	54 °F (as Benzotrifluoride)[6]
UN Number	1993[1]	Not specified	2338[6]
Hazard Class	3 (Flammable Liquid) [1]	3 (Flammable Liquid)	Not specified

V. Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **1,2,3-Tris(fluoromethyl)benzene**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. assets.thermofisher.com [assets.thermofisher.com]
- 3. datasheets.scbt.com [datasheets.scbt.com]
- 4. echemi.com [echemi.com]
- 5. fishersci.com [fishersci.com]
- 6. (Trifluoromethyl)benzene | C₇H₅F₃ | CID 7368 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Safe Disposal of 1,2,3-Tris(fluoromethyl)benzene: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12634173#1-2-3-tris-fluoromethyl-benzene-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com